

PD 144418 oxalate solubility in physiological saline

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Compound of Interest

Compound Name: PD 144418 oxalate

Cat. No.: B1193377

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Technical Support Center: PD 144418 Oxalate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PD 144418 oxalate**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **PD 144418 oxalate**?

A1: The recommended solvent for dissolving **PD 144418 oxalate** is dimethyl sulfoxide (DMSO). It is soluble up to 50 mM in DMSO.[1] For optimal results, it is advisable to use a fresh, unopened bottle of DMSO, as hygroscopic (water-absorbing) DMSO can negatively affect the solubility of the product.[2]

Q2: Can I dissolve **PD 144418 oxalate** directly in physiological saline?

A2: Direct dissolution of **PD 144418 oxalate** in physiological saline is not recommended and may result in poor solubility. It is best practice to first prepare a concentrated stock solution in DMSO and then dilute it to the desired final concentration with physiological saline or another appropriate aqueous buffer.

Q3: My **PD 144418 oxalate** solution appears cloudy or has precipitates after dilution in an aqueous buffer. What should I do?

A3: Cloudiness or precipitation upon dilution in an aqueous buffer is a common issue and typically indicates that the compound has precipitated out of solution. Please refer to the troubleshooting guide below for steps to address this.

Q4: What is the mechanism of action of **PD 144418 oxalate**?

A4: **PD 144418 oxalate** is a high-affinity and selective ligand for the sigma-1 (σ_1) receptor, with a much lower affinity for the sigma-2 (σ_2) receptor.^{[1][3][4]} It has been shown to reverse the N-methyl-D-aspartate (NMDA)-induced increase in cyclic GMP (cGMP) in rat cerebellar slices, suggesting its role in modulating glutamatergic signaling.^{[2][4]}

Troubleshooting Guide

Problem	Possible Cause	Solution
Difficulty Dissolving PD 144418 Oxalate in DMSO	1. Incorrect solvent. 2. Low-quality or old DMSO that has absorbed water. 3. Insufficient mixing.	1. Ensure you are using 100% DMSO. 2. Use a fresh, unopened bottle of high-purity DMSO. [2] 3. Gentle warming to 60°C and ultrasonic treatment can aid dissolution. [2]
Precipitation After Diluting DMSO Stock in Physiological Saline	1. The final concentration in the aqueous solution is too high. 2. The percentage of DMSO in the final solution is too low to maintain solubility.	1. Try diluting to a lower final concentration. 2. Increase the percentage of DMSO in the final solution. However, be mindful of potential solvent effects in your experimental model. Consider using a co-solvent like Tween 80 or Cremophor EL, but validate their compatibility with your assay.
Inconsistent Experimental Results	1. Incomplete dissolution of the compound. 2. Degradation of the compound in solution.	1. Visually inspect your stock and final solutions for any particulates before use. If necessary, filter the solution. 2. Prepare fresh solutions for each experiment. Stock solutions in DMSO should be stored at -20°C or -80°C and used within a month for -20°C or six months for -80°C. [2] [5] Avoid repeated freeze-thaw cycles. [2] [5]

Quantitative Data Summary

Parameter	Value	Solvent	Reference
Solubility	Soluble to 50 mM	DMSO	[1]
Solubility	< 18.62 mg/mL	DMSO	[3]
Solubility	25 mg/mL	DMSO (with ultrasonic and warming to 60°C)	[2]

Experimental Protocols

Protocol for Preparing a **PD 144418 Oxalate** Stock Solution (10 mM in DMSO)

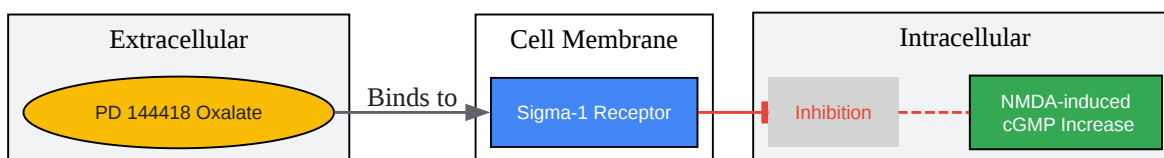
- Materials: **PD 144418 oxalate** powder, high-purity DMSO (newly opened), sterile microcentrifuge tubes, and a vortex mixer.
- Calculation: The molecular weight of **PD 144418 oxalate** is 372.42 g/mol .[1][3] To prepare a 10 mM stock solution, weigh out 3.72 mg of **PD 144418 oxalate**.
- Dissolution: Add the 3.72 mg of **PD 144418 oxalate** to a sterile microcentrifuge tube. Add 1 mL of high-purity DMSO.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming and sonication can be used to aid dissolution if necessary.[2]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[2][5]

Protocol for Preparing a Working Solution in Physiological Saline (Example: 100 µM)

- Materials: 10 mM **PD 144418 oxalate** in DMSO stock solution, sterile physiological saline, sterile microcentrifuge tubes.
- Dilution: Thaw an aliquot of the 10 mM stock solution. To prepare a 100 µM working solution, dilute the stock solution 1:100 in physiological saline. For example, add 10 µL of the 10 mM stock solution to 990 µL of physiological saline.
- Mixing: Gently vortex the solution to ensure it is thoroughly mixed.

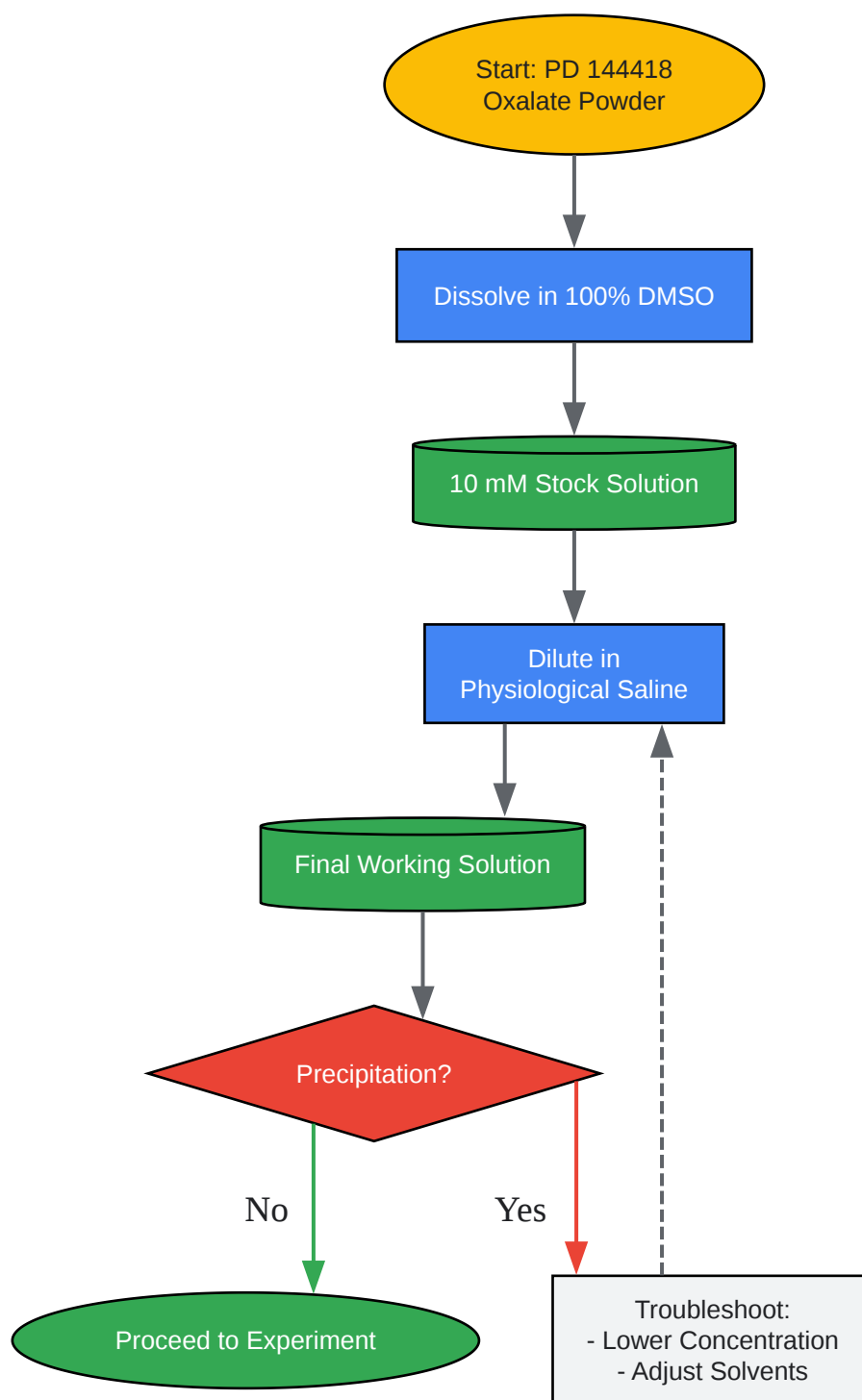
- Observation: Visually inspect the solution for any signs of precipitation. If the solution is cloudy, refer to the troubleshooting guide.
- Usage: Use the freshly prepared working solution immediately for your experiment.

Visualizations



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Caption: **PD 144418 oxalate** binds to the Sigma-1 receptor, inhibiting NMDA-induced effects.



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Caption: Workflow for preparing **PD 144418 oxalate** solutions for experiments.

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